

A Comprehensive Guide to the Proper Disposal of Reactive Red 4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Red 4*

Cat. No.: *B097997*

[Get Quote](#)

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling and disposal of chemicals is paramount. This guide provides detailed procedural information for the proper disposal of **Reactive Red 4** (CAS Number: 17681-50-4), ensuring operational safety and regulatory compliance.

Essential Safety and Handling Information

Before disposal, it is crucial to understand the hazards associated with **Reactive Red 4** and the necessary safety precautions. This substance may cause sensitization by inhalation and skin contact.^[1] High dust concentrations can irritate mucous membranes in the eyes and respiratory tract.^[1]

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a NIOSH/OSHA approved respirator, especially when dust is generated.^[2]
- Hand Protection: Wear plastic or rubber gloves.^[1]
- Eye Protection: Use safety goggles.^[1]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin contact.

Handling and Storage:

- Handle in a well-ventilated area or under a fume hood.[3]
- Avoid generating dust.
- Store in a dry, cool, and well-ventilated place in a tightly closed original container.[1][3]
- Keep away from oxidizing and reducing agents, as they may destroy the color.[2]

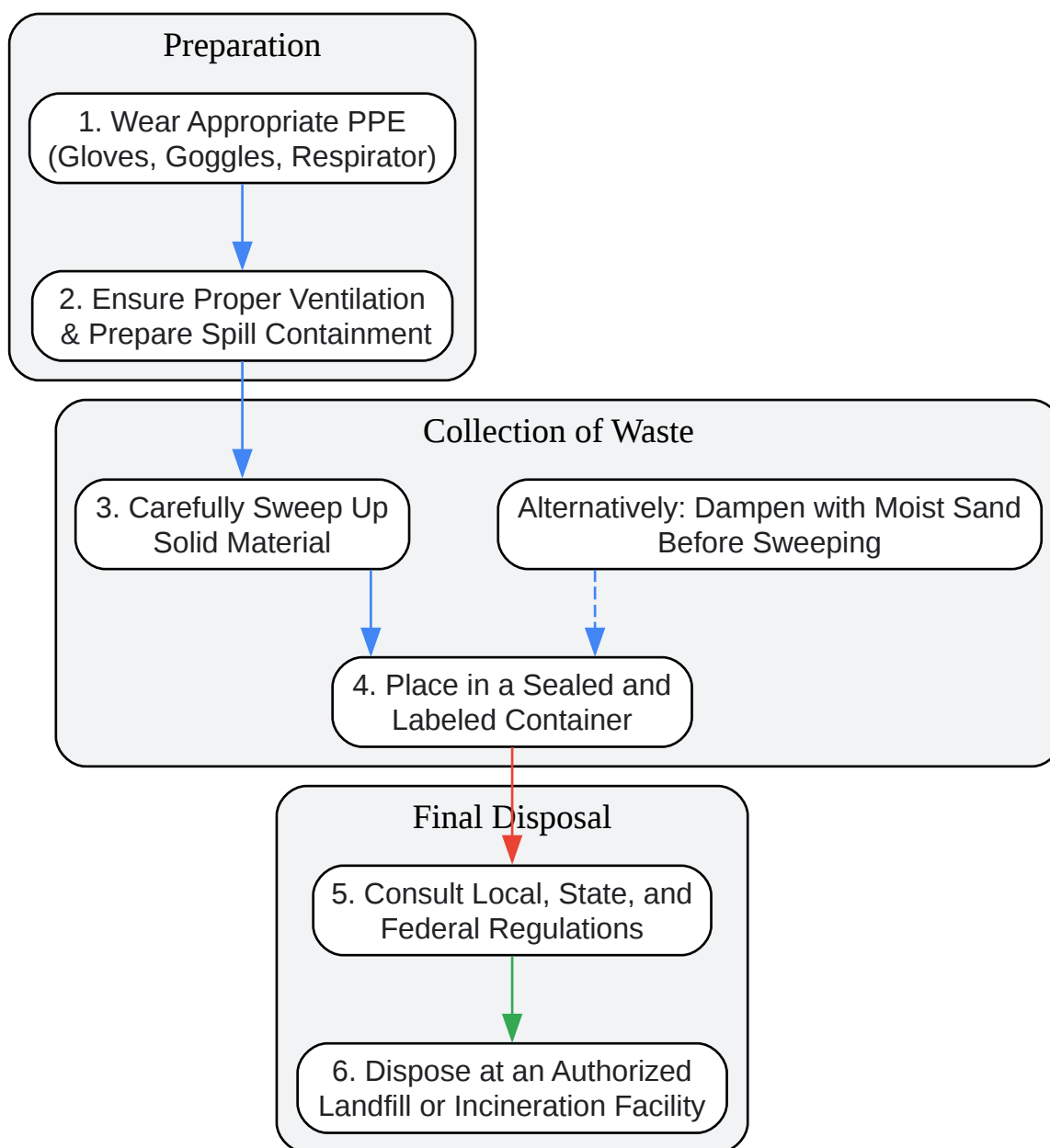
Physical and Chemical Properties of Reactive Red 4

A summary of the key physical and chemical properties of **Reactive Red 4** is provided in the table below for easy reference.

Property	Value
CAS Number	17681-50-4[4][5]
Molecular Formula	C32H19ClN8Na4O14S4[4][5]
Molecular Weight	995.21 g/mol [4]
Appearance	Red Powder[1]
Odor	Odorless[1]
Solubility in Water	Soluble[1]
Bulk Density	500 Kg/m3[1]

Step-by-Step Disposal Procedures

Proper disposal of **Reactive Red 4** is essential to prevent environmental contamination and ensure workplace safety. The following workflow outlines the recommended disposal process.



[Click to download full resolution via product page](#)

Disposal Workflow for **Reactive Red 4**

Detailed Experimental Protocol for Disposal:

- Preparation and Safety:
 - Before beginning the disposal process, ensure you are wearing the appropriate Personal Protective Equipment (PPE), including gloves, goggles, and a respirator.

- Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.
- Have spill containment materials readily available.
- Handling Spills and Collecting Waste:
 - For small spills, carefully sweep up the solid material.[6] To minimize dust generation, you can dampen the material with moist sand before sweeping.[1]
 - Place the collected waste into a suitable, sealed, and clearly labeled container for disposal.[1][6]
 - Clean the spill area thoroughly with water and detergent.[1]
- Final Disposal:
 - All waste materials must be disposed of in accordance with national and local regulations. It is imperative to consult these regulations before proceeding.
 - Recovered material and unwanted product should be disposed of by landfill or incineration at an authorized site.[1]
 - Do not mix **Reactive Red 4** waste with other waste materials.
 - Handle uncleaned containers as you would the product itself.

First-Aid Measures

In case of accidental exposure to **Reactive Red 4**, follow these first-aid procedures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, seek medical attention.[2]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing.
- Eye Contact: Rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[2] If irritation persists, seek medical advice.

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[3][6]

By adhering to these safety protocols and disposal procedures, laboratory professionals can handle **Reactive Red 4** responsibly, minimizing risks to themselves and the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spaceint.com [spaceint.com]
- 2. spectracolors.com [spectracolors.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. mpbio.com [mpbio.com]
- 6. Reactive Dye Red SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Reactive Red 4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097997#reactive-red-4-proper-disposal-procedures\]](https://www.benchchem.com/product/b097997#reactive-red-4-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com